

Essential Safety and Logistical Information for Handling N,N-Diethylbenzamide-d5

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Compound of Interest

Compound Name: *N,N-Diethylbenzamide-d5*

Cat. No.: B15559622

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides comprehensive, step-by-step guidance for the safe handling of **N,N-Diethylbenzamide-d5**, including personal protective equipment (PPE) recommendations, operational protocols, and disposal plans. While this guidance is specific to the deuterated compound, it is based on the well-documented properties of N,N-Diethylbenzamide, as the isotopic labeling is not expected to significantly alter its chemical hazards.

Physical and Chemical Properties

N,N-Diethylbenzamide-d5 is a deuterated form of N,N-Diethylbenzamide. The non-deuterated form is a liquid or a low-melting solid.^[1] Key physical and chemical properties are summarized below.

Property	Value
Molecular Formula	C11H10D5NO
Molecular Weight	182.28 g/mol (Calculated)
Appearance	Liquid or low melting solid[1]
Melting Point/Range	28 - 32 °C / 82.4 - 89.6 °F[1]
Boiling Point/Range	146 - 150 °C / 294.8 - 302 °F @ 15 mmHg[1]
Flash Point	> 100 °C / > 212 °F[1]
Solubility	Low solubility in water. Soluble in organic solvents like ethanol, acetone, and chloroform. [2]

Hazard Identification and Personal Protective Equipment (PPE)

N,N-Diethylbenzamide is considered hazardous and can be harmful if swallowed or in contact with skin. It may also cause skin and serious eye irritation, as well as respiratory irritation.[1][3] Therefore, appropriate PPE is essential.

Operation	Required Personal Protective Equipment (PPE)
Routine Handling & Weighing/Transfer	Eye Protection: Chemical safety goggles or glasses with side shields. [4] Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber). [1] Body Protection: Laboratory coat. [1] Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood. [4]
Spill Cleanup	Eye Protection: Chemical safety goggles or a face shield. [5] Hand Protection: Heavy-duty, chemical-resistant gloves. [6] Body Protection: Chemical-resistant apron or coveralls. [6] Respiratory Protection: A NIOSH/MSHA or European Standard EN 136 approved respirator may be necessary depending on the spill size and ventilation. [1]

Operational and Disposal Plans

A clear, step-by-step plan for handling and disposal is critical to ensure safety and compliance.

Experimental Protocol: Safe Handling of N,N-Diethylbenzamide-d5

- Preparation and Engineering Controls:
 - Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[4\]](#)
 - Work in a well-ventilated area, preferably within a certified chemical fume hood.[\[4\]](#)
- Donning Personal Protective Equipment (PPE):
 - Before handling the compound, put on all required PPE as outlined in the table above.
- Handling and Transfer:

- Avoid direct contact with the skin, eyes, and clothing.[\[4\]](#)
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[\[4\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[4\]](#)
- Keep the container tightly closed when not in use.[\[4\]](#)
- Storage:
 - Store in a dry, cool, and well-ventilated place.[\[4\]](#)
 - Keep containers tightly closed.[\[4\]](#)
 - Store away from incompatible materials such as oxidizing agents.[\[4\]](#)

Disposal Plan

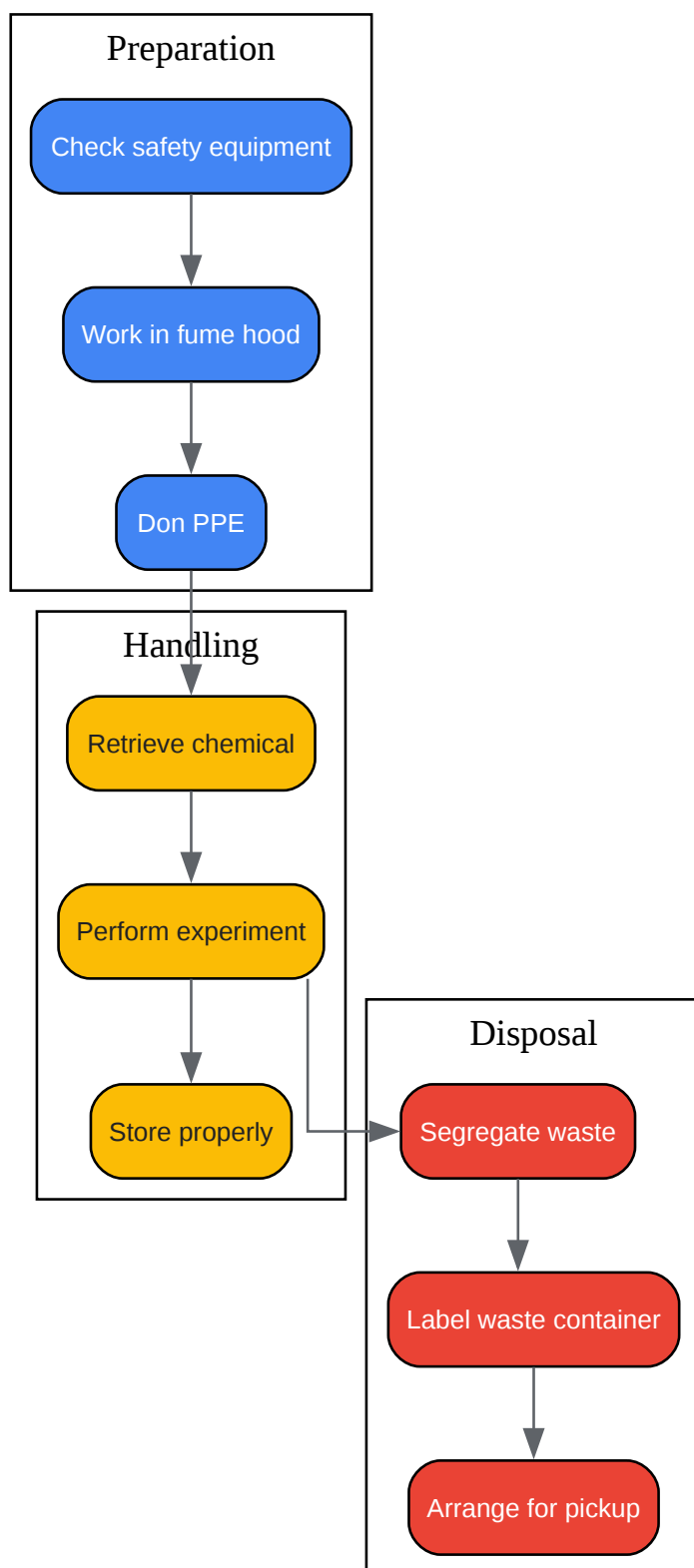
Proper disposal of **N,N-Diethylbenzamide-d5** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

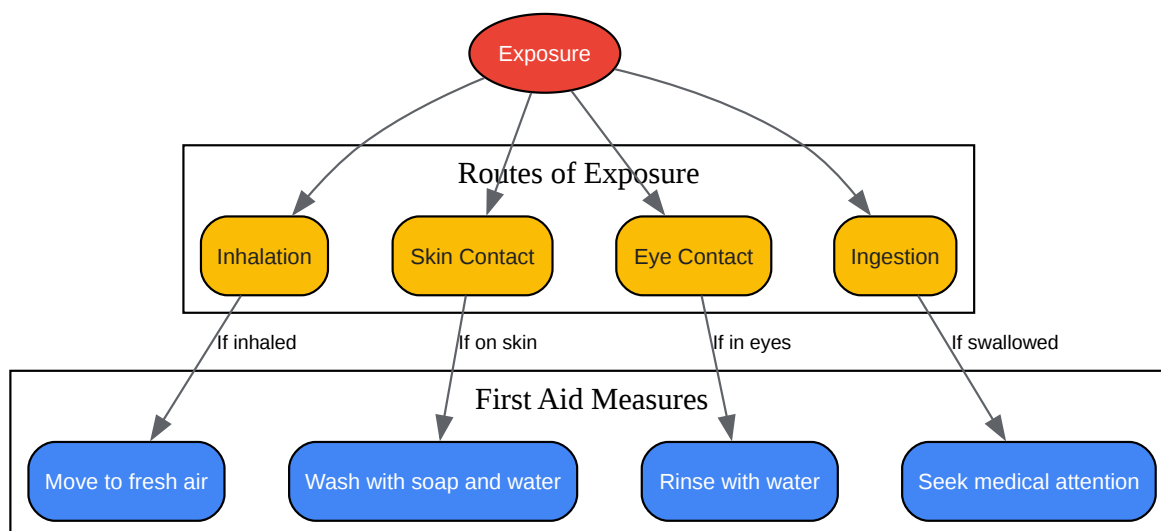
- Waste Segregation:
 - Collect all waste containing **N,N-Diethylbenzamide-d5**, including contaminated gloves, absorbent materials, and empty containers, in a designated and clearly labeled hazardous waste container.
- Container Management:
 - Use a container that is compatible with the chemical.
 - Keep the waste container securely closed except when adding waste.
- Disposal Procedure:
 - Dispose of the chemical waste through an approved waste disposal plant or service.[\[4\]](#)
 - Do not dispose of down the drain or in regular trash.[\[5\]](#)

- Follow all local, state, and federal regulations for hazardous waste disposal.

Workflow and Logical Relationships

The following diagrams illustrate the key workflows for handling **N,N-Diethylbenzamide-d5**.





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